An In-depth Technical Guide to the Mass Spectrometry Fragmentation of (+)-trans-Isolimonene

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Compound of Interest

Compound Name:	*(+)-trans-Isolimonene*
CAS No.:	*5113-87-1*
Cat. No.:	*B191713*

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This guide provides a detailed overview of the expected mass spectrometry fragmentation pattern of **(+)-trans-Isolimonene**, a naturally occurring monoterpene. Due to the limited availability of a published mass spectrum for **(+)-trans-Isolimonene**, this guide leverages data from its well-characterized isomer, (+)-limonene. The fragmentation patterns of monoterpene isomers are generally highly similar, providing a strong predictive basis for the fragmentation of **(+)-trans-Isolimonene**. The primary fragmentation pathway for these compounds under electron ionization (EI) is the retro-Diels-Alder (rDA) reaction, a characteristic fragmentation of cyclohexene derivatives.

Molecular Structure

- Systematic Name: (3R,6R)-3-Isopropenyl-6-methylcyclohexene
- Synonyms: (+)-p-Mentha-2,8-diene, (1R)-**(+)-trans-Isolimonene**

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- Molecular Formula: $C_{10}H_{16}$
- Molecular Weight: 136.23 g/mol

Predicted Electron Ionization Mass Spectrometry Data

The following table summarizes the expected quantitative fragmentation data for **(+)-trans-Isolimonene** based on the known fragmentation of its isomer, limonene. The primary fragmentation mechanism is a retro-Diels-Alder reaction.

m/z	Proposed Fragment	Relative Intensity (%)
136	$[M]^+$ (Molecular Ion)	~20
121	$[M - CH_3]^+$	~15
107	$[M - C_2H_5]^+$	~10
93	$[M - C_3H_7]^+$	~35
68	$[C_5H_8]^+$ (Retro-Diels-Alder Fragment)	100 (Base Peak)
67	$[C_5H_7]^+$	~40
53	$[C_4H_5]^+$	~15
41	$[C_3H_5]^+$	~30
39	$[C_3H_3]^+$	~20

Fragmentation Pathway

The principal fragmentation pathway for **(+)-trans-Isolimonene** upon electron ionization is the retro-Diels-Alder (rDA) reaction. This reaction cleaves the cyclohexene ring, resulting in the formation of a diene and a dienophile. The charge is preferentially retained on the C_5H_8 fragment, which corresponds to isoprene, leading to the base peak at m/z 68.

Caption: Fragmentation pathway of **(+)-trans-Isolimonene**.

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Experimental Protocols

The following is a typical experimental protocol for the analysis of monoterpenes like **(+)-trans-Isolimonene** using Gas Chromatography-Mass Spectrometry (GC-MS).

1. Sample Preparation:

- Standard Solution: Prepare a stock solution of **(+)-trans-Isolimonene** in a volatile organic solvent such as hexane or dichloromethane at a concentration of 1 mg/mL.
- Working Solutions: Prepare a series of dilutions from the stock solution to the desired concentration range (e.g., 1-100 µg/mL) for calibration and analysis.

2. Gas Chromatography (GC) Conditions:

- Instrument: Agilent 7890B GC System or equivalent.
- Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent non-polar capillary column.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250 °C.
- Injection Volume: 1 µL.
- Injection Mode: Splitless or split (e.g., 50:1 split ratio).
- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes.
  - Ramp: Increase to 150 °C at a rate of 5 °C/min.
  - Hold: Hold at 150 °C for 2 minutes.
  - Ramp: Increase to 250 °C at a rate of 10 °C/min.
  - Hold: Hold at 250 °C for 5 minutes.

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3. Mass Spectrometry (MS) Conditions:

- Instrument: Agilent 5977A MSD or equivalent single quadrupole mass spectrometer.
- Ionization Mode: Electron Ionization (EI).
- Electron Energy: 70 eV.
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Transfer Line Temperature: 280 °C.
- Scan Range: m/z 35-400.

4. Data Analysis:

- The acquired mass spectra can be compared against a spectral library (e.g., NIST/EPA/NIH Mass Spectral Library) for identification.
- The fragmentation pattern, particularly the presence of the base peak at m/z 68 and the molecular ion at m/z 136, will be characteristic.

Experimental Workflow

The logical flow of the experimental process for analyzing **(+)-trans-Isolimonene** is outlined below.

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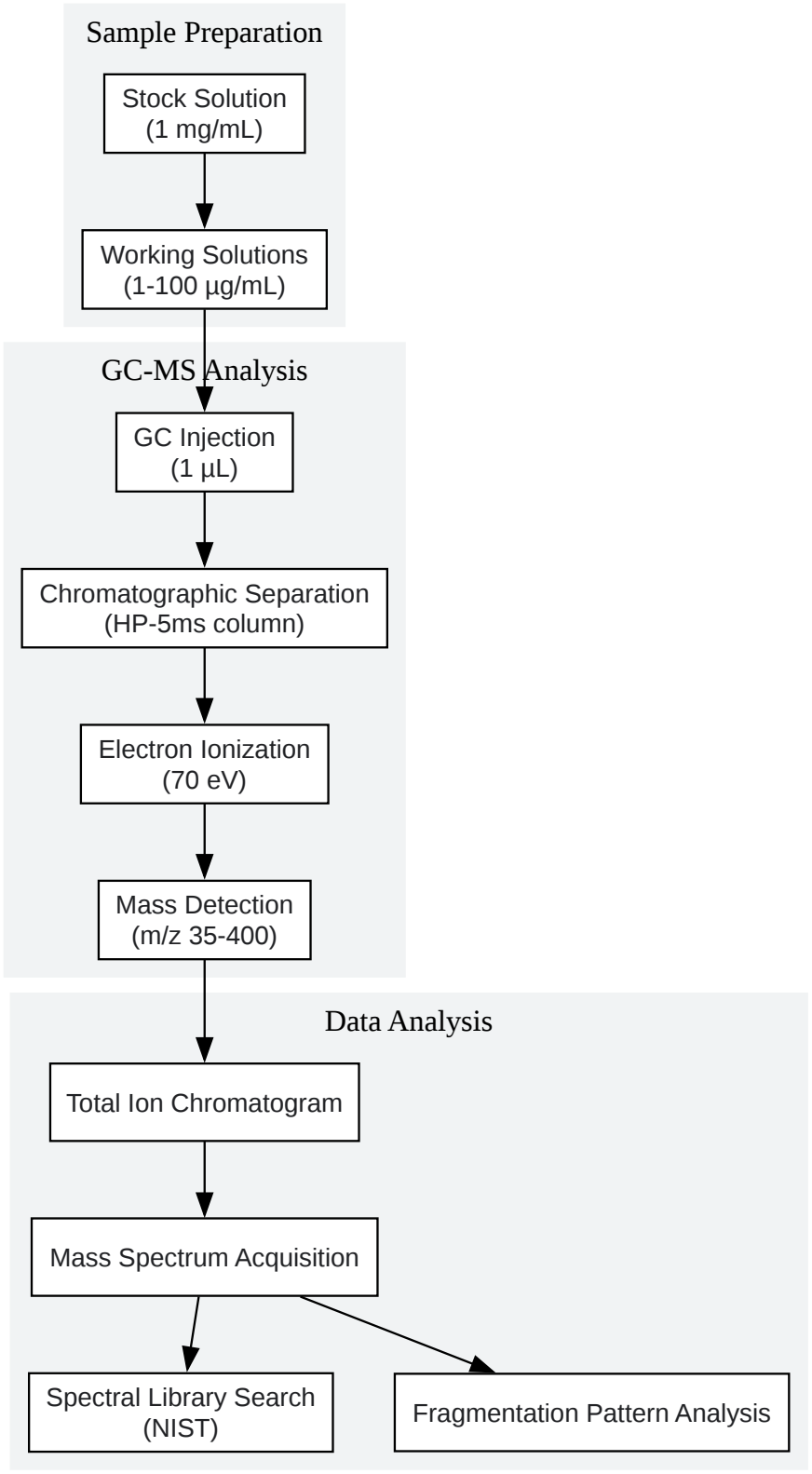

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Caption: GC-MS workflow for **(+)-trans-Isolimonene** analysis.

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